

An In-depth Technical Guide to the Solubility of Acid Red 106

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Compound of Interest

Compound Name: C.I. Acid red 106

Cat. No.: B1200254

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of Acid Red 106 (C.I. 18110; CAS No. 6844-74-2), a monoazo dye. The information herein is intended to support research, development, and quality control activities where precise knowledge of this dye's behavior in various solvents is critical.

Quantitative Solubility Data

Quantitative solubility data for Acid Red 106 is not readily available in published literature. However, based on qualitative descriptions and data from structurally similar acid dyes, the following table provides an estimated solubility profile. These values should be considered as indicative and may vary depending on the specific grade and purity of the dye, as well as the temperature and pH of the solvent.

Solvent	Qualitative Solubility	Estimated Quantitative Solubility Range
Water	Soluble ^{[1][2][3][4]}	10 - 100 g/L
Ethanol	Soluble ^{[1][3][4]}	1 - 10 g/L
Acetone	Slightly Soluble ^{[1][3][4]}	0.1 - 1 g/L

Note: The estimated quantitative solubility ranges are based on data for structurally related acid dyes such as Acid Red 14, Acid Red 18, and Acid Red 26. For instance, Acid Red 14 is described as soluble in ethanol and slightly soluble in acetone.^{[5][6]} Acid Red 18 is slightly soluble in ethanol.^{[7][8][9][10][11]} Acid Red 26 is reported to be slightly soluble in water, with a solubility of 1 to 10 mg/mL, and hardly soluble in ethanol and acetone.^{[12][13][14][15]}

Experimental Protocols for Solubility Determination

Two common methods for determining the solubility of dyes are the gravimetric method and the spectrophotometric method. The choice of method depends on the required accuracy and the available equipment.

2.1. Gravimetric Method for Determining Solubility in Water

This method directly measures the mass of the dissolved dye in a saturated solution.

Methodology:

- Preparation of a Saturated Solution:
 - Add an excess amount of Acid Red 106 powder to a known volume of deionized water in a sealable container (e.g., a screw-cap flask).
 - Agitate the mixture at a constant temperature (e.g., 25 °C) for an extended period (e.g., 24-48 hours) to ensure equilibrium is reached. A magnetic stirrer or a shaker bath can be used for this purpose.
 - Visually confirm that excess, undissolved dye remains, indicating a saturated solution.
- Separation of Undissolved Dye:
 - Allow the solution to stand undisturbed at the constant temperature to let the undissolved solids settle.
 - Carefully filter the supernatant through a pre-weighed, fine-pored filter paper (e.g., Whatman No. 42) to separate the dissolved dye solution from the solid particles. Alternatively, the solution can be centrifuged, and the clear supernatant can be decanted.

- Determination of Solute Mass:
 - Accurately pipette a known volume (e.g., 10 mL) of the clear, saturated filtrate into a pre-weighed, dry evaporating dish.
 - Evaporate the solvent by placing the evaporating dish in a drying oven set to a temperature below the decomposition point of the dye (e.g., 105 °C) until all the water has evaporated.
 - Cool the evaporating dish in a desiccator to room temperature and weigh it.
 - Repeat the drying and weighing process until a constant mass is achieved.
- Calculation of Solubility:
 - Calculate the mass of the dissolved dye by subtracting the initial mass of the empty evaporating dish from the final constant mass.
 - Express the solubility in grams per liter (g/L) or other appropriate units by dividing the mass of the dissolved dye by the volume of the filtrate taken.

2.2. Spectrophotometric Method for Determining Solubility in Ethanol and Acetone

This method is particularly useful for colored compounds and relies on the relationship between absorbance and concentration (Beer-Lambert Law).

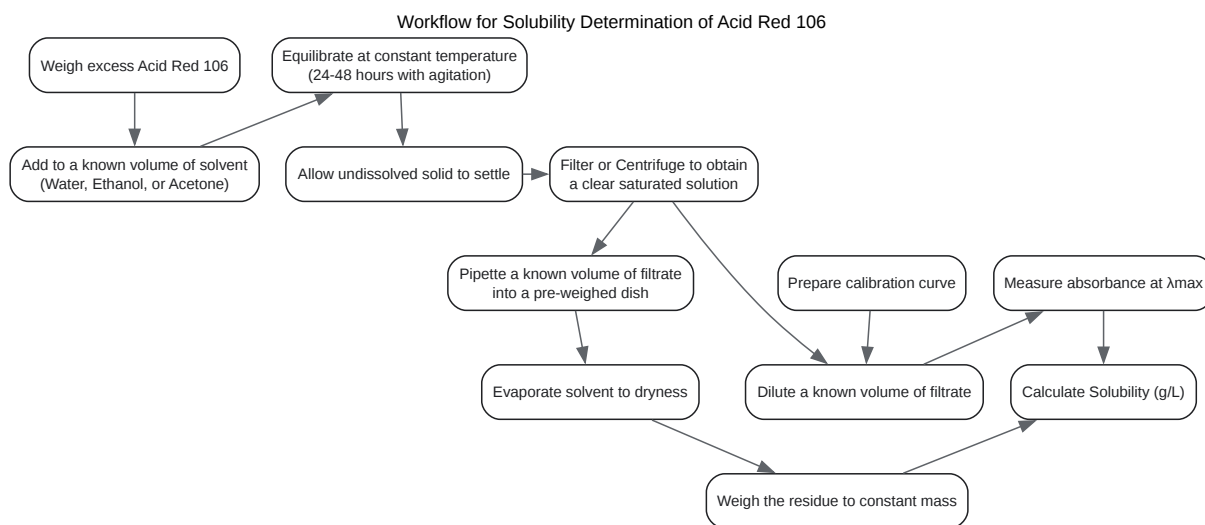
Methodology:

- Preparation of a Calibration Curve:
 - Prepare a stock solution of Acid Red 106 of a known concentration in the desired solvent (ethanol or acetone).
 - From the stock solution, prepare a series of standard solutions of decreasing concentrations through serial dilution.
 - Using a UV-Vis spectrophotometer, measure the absorbance of each standard solution at the wavelength of maximum absorbance (λ_{max}) for Acid Red 106 in that solvent.

- Plot a calibration curve of absorbance versus concentration. The plot should be linear, and the equation of the line ($y = mx + c$) should be determined.
- Preparation of a Saturated Solution:
 - Follow the same procedure as in the gravimetric method (Step 1) to prepare a saturated solution of Acid Red 106 in either ethanol or acetone at a constant temperature.
- Sample Preparation and Analysis:
 - After equilibration, filter or centrifuge the saturated solution to remove any undissolved dye.
 - Dilute a known volume of the clear supernatant with the respective solvent to a concentration that falls within the linear range of the calibration curve. The dilution factor must be recorded.
 - Measure the absorbance of the diluted solution at the λ_{\max} .
- Calculation of Solubility:
 - Use the equation of the calibration curve to calculate the concentration of the diluted solution from its absorbance.
 - Multiply the calculated concentration by the dilution factor to determine the concentration of the original saturated solution. This value represents the solubility of Acid Red 106 in that solvent.

Experimental Workflow Diagram

The following diagram illustrates the general workflow for determining the solubility of Acid Red 106.



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